

# Application Notes & Protocols: 1-(Phenylsulfonyl)pyrrolidine as a Key Intermediate in Drug Discovery

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## Compound of Interest

Compound Name: 1-(Phenylsulfonyl)pyrrolidine

Cat. No.: B181110

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## Introduction

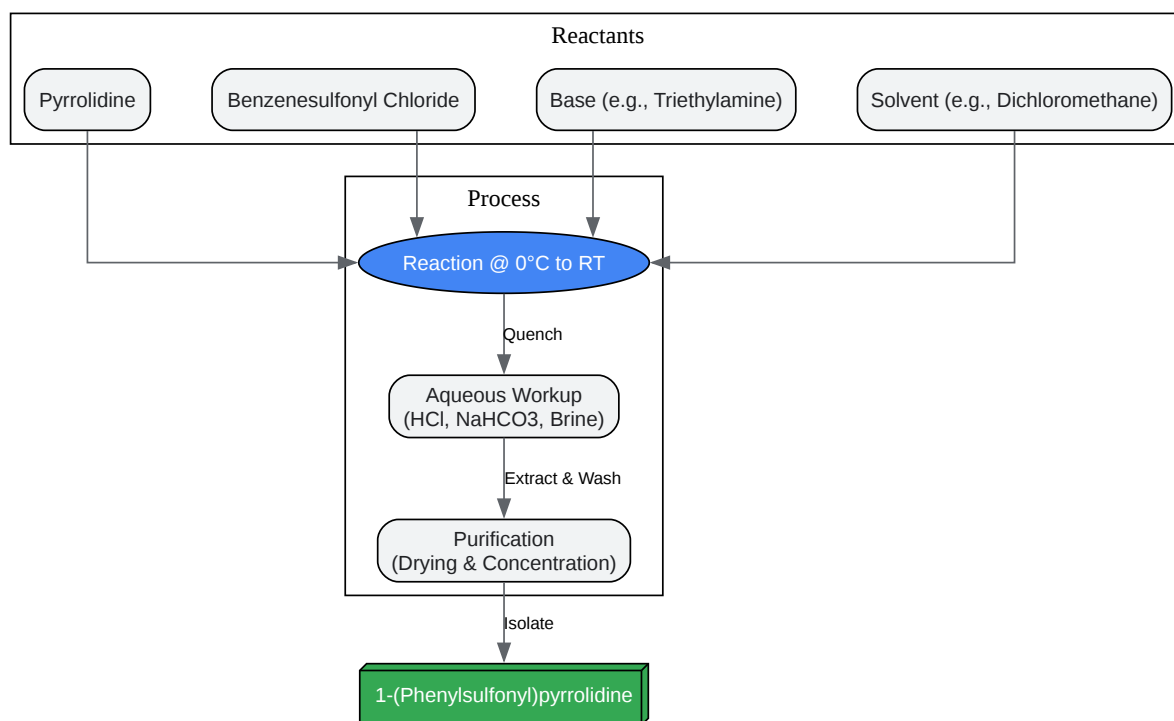
In the landscape of modern medicinal chemistry, the pyrrolidine ring is classified as a "privileged scaffold," a molecular framework that is recurrent in a multitude of approved drugs and biologically active compounds.<sup>[1][2]</sup> Its success is largely attributed to its three-dimensional,  $sp^3$ -hybridized structure, which allows for a comprehensive exploration of chemical space and optimized interactions with biological targets.<sup>[1][2]</sup> When combined with the phenylsulfonyl moiety—a cornerstone pharmacophore of the sulfonamide class of drugs—the resulting intermediate, **1-(phenylsulfonyl)pyrrolidine**, becomes a highly versatile and valuable building block for drug discovery.<sup>[3]</sup>

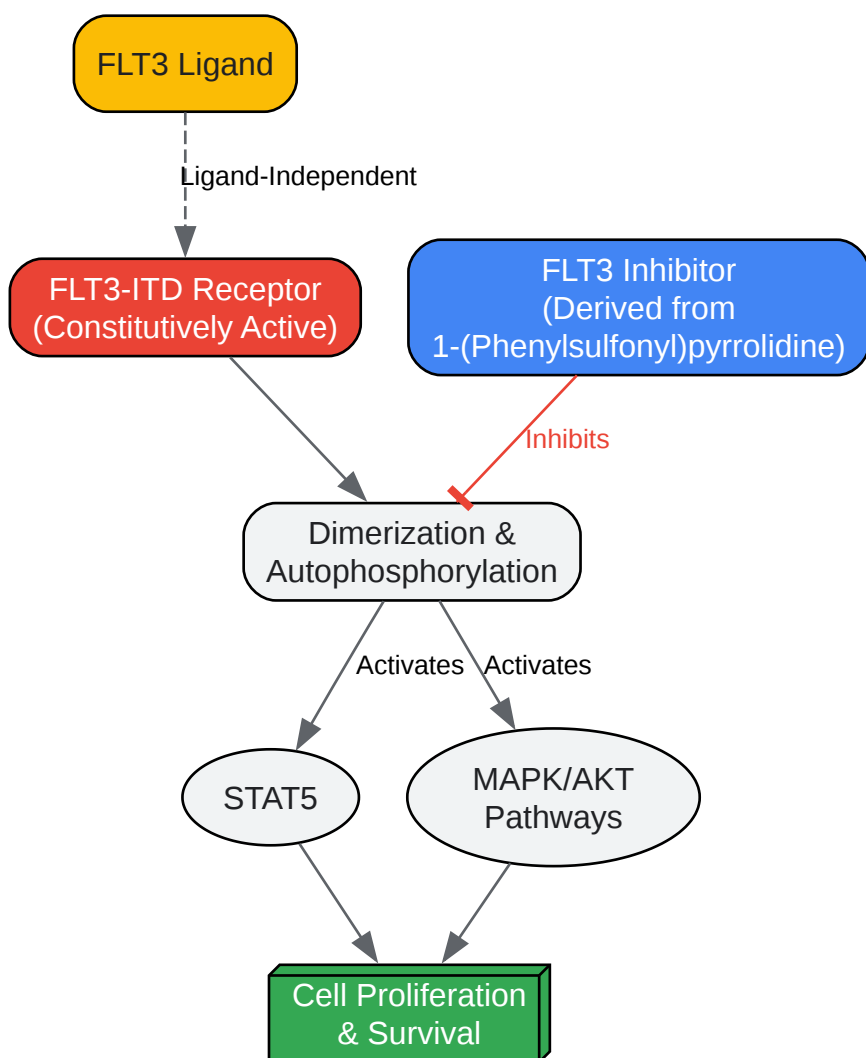
This molecule serves as a key synthetic intermediate for a diverse range of therapeutic agents, from anticancer and antiviral drugs to novel treatments for cardiovascular diseases.<sup>[3][4]</sup> The phenylsulfonyl-pyrrolidine motif provides crucial hydrophobic and hydrogen-bond accepting features, making it an ideal starting point for designing ligands for various targets, including G-protein coupled receptors (GPCRs), kinases, and other enzymes.<sup>[3]</sup> These application notes provide an overview of its utility and detailed protocols for its synthesis and derivatization.

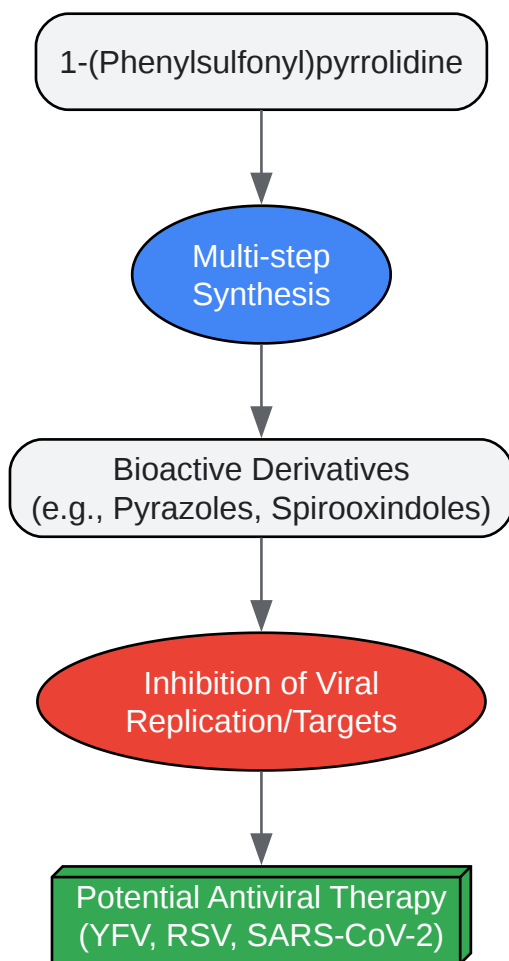
## Section 1: Synthesis of 1-(Phenylsulfonyl)pyrrolidine

The most direct and common method for synthesizing **1-(phenylsulfonyl)pyrrolidine** is the N-sulfonylation of pyrrolidine with benzenesulfonyl chloride. This reaction is typically performed in the presence of a base to neutralize the hydrochloric acid byproduct.

### Experimental Workflow: Synthesis of 1-(Phenylsulfonyl)pyrrolidine







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## References

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